

Section 1: Hazard Identification and Global Harmonized System (GHS) Classification

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | (2,4-Dichloro-6-hydroxyphenyl)boronic acid |
| Cat. No.: | B1389283 |

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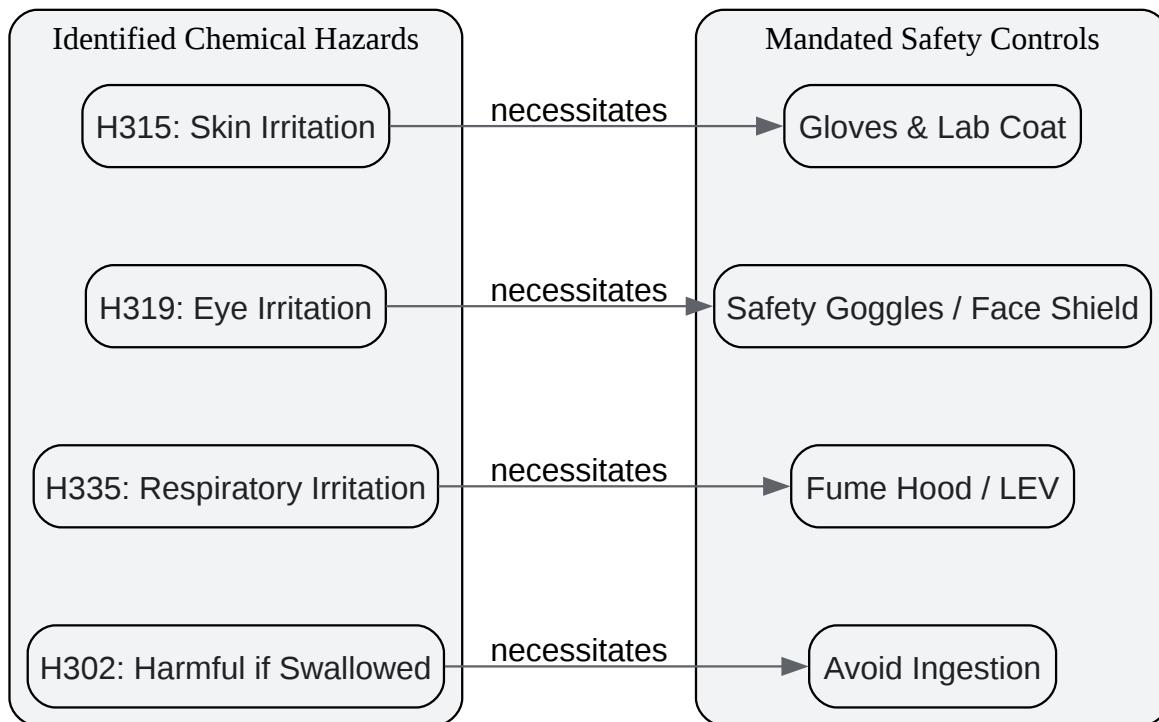
(2,4-Dichloro-6-hydroxyphenyl)boronic acid is classified as a hazardous substance. The primary risks involve irritation to the skin, eyes, and respiratory system, as well as oral toxicity. [5] The causality behind these classifications stems from the compound's ability to interact with biological macromolecules, a property related to its function as a Lewis acid and its capacity for covalent bonding.

Table 1: GHS Hazard Classification Summary

| Hazard Class | Category | Hazard Statement |
|--|-------------|--|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed[6] |
| Skin Corrosion / Irritation | Category 2 | H315: Causes skin irritation[6][7][8] |
| Serious Eye Damage / Eye Irritation | Category 2A | H319: Causes serious eye irritation[6][7][8] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation[5][6] |

Signal Word: Warning[8]

The logical flow from hazard identification to laboratory practice is critical. The identified hazards directly dictate the minimum required personal protective equipment (PPE) and engineering controls detailed in subsequent sections.



Hierarchy of Hazard Controls

Elimination (Most Effective)

Substitution

Engineering Controls
(e.g., Fume Hood)

Administrative Controls
(e.g., SOPs)

Personal Protective Equipment
(Least Effective)

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